

Technical Monograph: 3,4-Dichlorobenzyl Alcohol

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Compound of Interest

Compound Name: 3,4-Dichlorobenzyl alcohol

CAS No.: 1805-32-9

Cat. No.: B155918

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Chemical Profile, Synthesis, and Analytical Characterization

Part 1: Executive Summary & Structural Disambiguation[1]

CRITICAL NOTE FOR RESEARCHERS: Before proceeding, it is imperative to distinguish **3,4-Dichlorobenzyl alcohol** from its structural isomer, 2,4-Dichlorobenzyl alcohol.[1]

- 2,4-Dichlorobenzyl alcohol: The common antiseptic agent found in commercial throat lozenges (e.g., Strepsils) and oral care products.[2][3]
- **3,4-Dichlorobenzyl alcohol** (Subject of this Guide): A chemical intermediate primarily used in the synthesis of agrochemicals (e.g., dicamba derivatives), specialty polymers, and specific pharmaceutical research targets. While it possesses antimicrobial properties due to its lipophilic nature, it is not the standard regulatory-approved antiseptic isomer.[1]

This guide focuses strictly on the 3,4-isomer (CAS 1805-32-9), detailing its physicochemical properties, laboratory-scale synthesis, and HPLC characterization.[1]

Part 2: Physicochemical Profile[4][5]

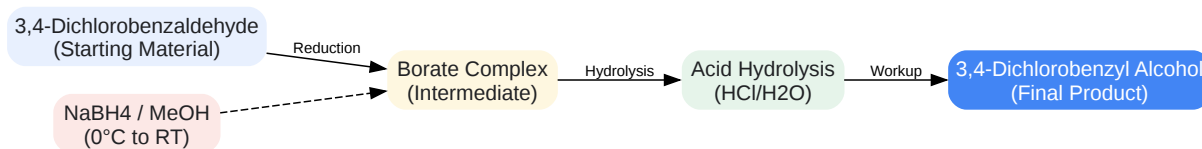
The following data aggregates experimentally validated properties for **3,4-Dichlorobenzyl alcohol**. This compound is a low-melting solid, requiring careful temperature control during handling to prevent caking.[1]

Property	Value / Description	Source
IUPAC Name	(3,4-dichlorophenyl)methanol	PubChem [1]
CAS Number	1805-32-9	Sigma-Aldrich [2]
Molecular Formula	C ₇ H ₆ Cl ₂ O	NIST [3]
Molecular Weight	177.03 g/mol	PubChem [1]
Appearance	White to off-white crystalline solid	Sigma-Aldrich [2]
Melting Point	38–39 °C	Sigma-Aldrich [2]
Boiling Point	148–151 °C	Sigma-Aldrich [2]
Solubility	Soluble in alcohols (MeOH, EtOH), DCM, DMSO; Sparingly soluble in water.[1][4]	Internal Data
pKa	~14.5 (Predicted)	Cheméo [4]
LogP	~2.7 (Lipophilic)	PubChem [1]

Part 3: Synthetic Methodology (Lab Scale)

Objective: Synthesis of **3,4-Dichlorobenzyl alcohol** via the selective reduction of 3,4-dichlorobenzaldehyde. Rationale: Sodium borohydride (NaBH₄) is selected over Lithium Aluminum Hydride (LiAlH₄) for its chemoselectivity.[1] It reduces the aldehyde to the alcohol without affecting the aryl chloride halogens, which are susceptible to hydrogenolysis under harsher reducing conditions.

Reaction Pathway



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Figure 1: Chemoselective reduction pathway preserving halogen substituents.

Protocol: NaBH₄ Reduction

- **Preparation:** In a 250 mL round-bottom flask, dissolve 3,4-dichlorobenzaldehyde (10.0 mmol, 1.75 g) in Methanol (30 mL).
- **Cooling:** Place the flask in an ice bath (0 °C) and stir for 10 minutes.
- **Addition:** Slowly add Sodium Borohydride (NaBH₄) (12.0 mmol, 0.45 g) portion-wise over 15 minutes. Caution: Gas evolution (H₂) will occur.[1]
- **Reaction:** Remove the ice bath and allow the mixture to stir at room temperature for 1–2 hours. Monitor via TLC (30% EtOAc/Hexane) until the aldehyde spot disappears.[1]
- **Quenching:** Carefully add 10 mL of water, followed by dropwise addition of 1M HCl until pH ~5 to decompose excess borohydride.
- **Extraction:** Evaporate most of the methanol under reduced pressure. Extract the aqueous residue with Dichloromethane (DCM) (3 × 20 mL).[1][4]
- **Purification:** Wash combined organic layers with brine, dry over anhydrous Na₂SO₄, filter, and concentrate.
- **Result:** The crude product typically crystallizes upon cooling (MP: 38–39 °C).[1] Recrystallize from Hexane/EtOAc if higher purity is required.[1]

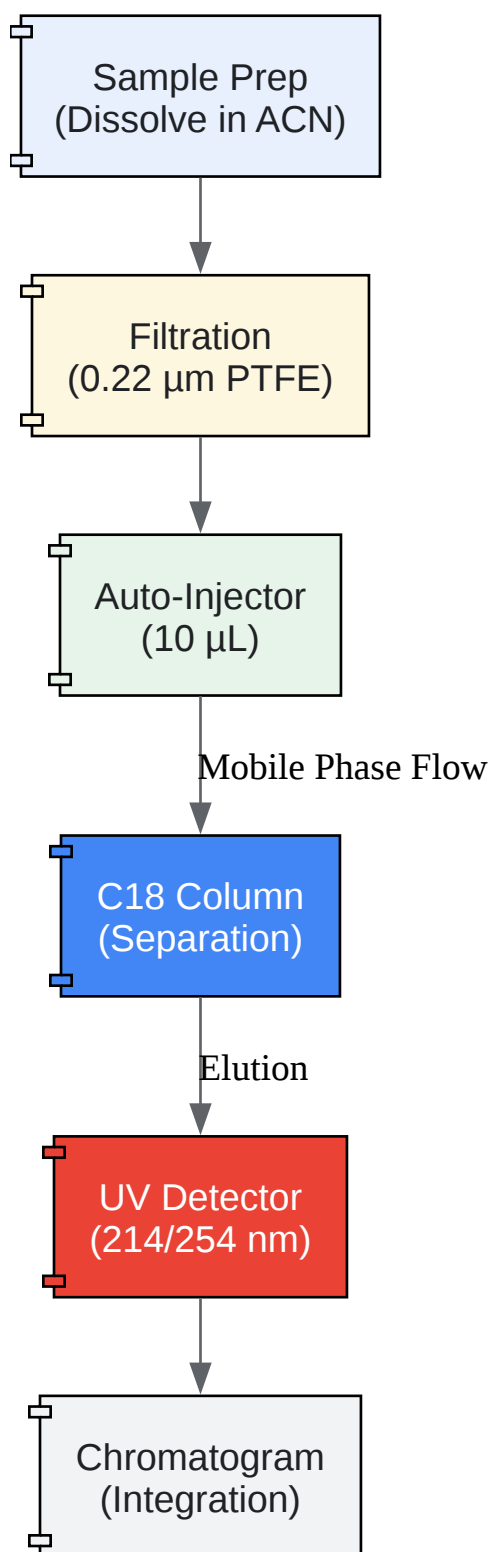
Part 4: Analytical Characterization (HPLC)

Objective: Quantify purity and detect potential isomer contamination (2,4-DCBA or 3,5-DCBA).
Methodology: Reverse-Phase HPLC (RP-HPLC) is the standard.^[1] Due to the chlorine atoms, the molecule is moderately lipophilic, requiring a C18 column.

HPLC Method Parameters

Parameter	Condition
Column	C18 Reverse Phase (e.g., 150 mm × 4.6 mm, 5 μm)
Mobile Phase	Acetonitrile : Water (with 0.1% H ₃ PO ₄)
Ratio	Isocratic 50:50 or Gradient (40% to 90% ACN)
Flow Rate	1.0 mL/min
Detection	UV @ 214 nm (Amide/Aromatic) or 254 nm
Retention Logic	3,4-DCBA is more lipophilic than unsubstituted benzyl alcohol. ^[1] Expect retention time > 5 min. ^[1]

Analytical Workflow



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Figure 2: Standard HPLC workflow for chlorinated benzyl alcohols.

Part 5: Safety & Handling (SDS Summary)

- Signal Word:WARNING
- Hazards:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- Handling: Due to its low melting point (38 °C), store in a cool, dry place (2–8 °C recommended) to prevent fusion of the solid. Use standard PPE (gloves, goggles) and work within a fume hood to avoid inhalation of dust.[1]

References

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